

3-Chlorophenyl acetate IUPAC name and synonyms

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Compound of Interest

Compound Name: 3-Chlorophenyl acetate

Cat. No.: B076602

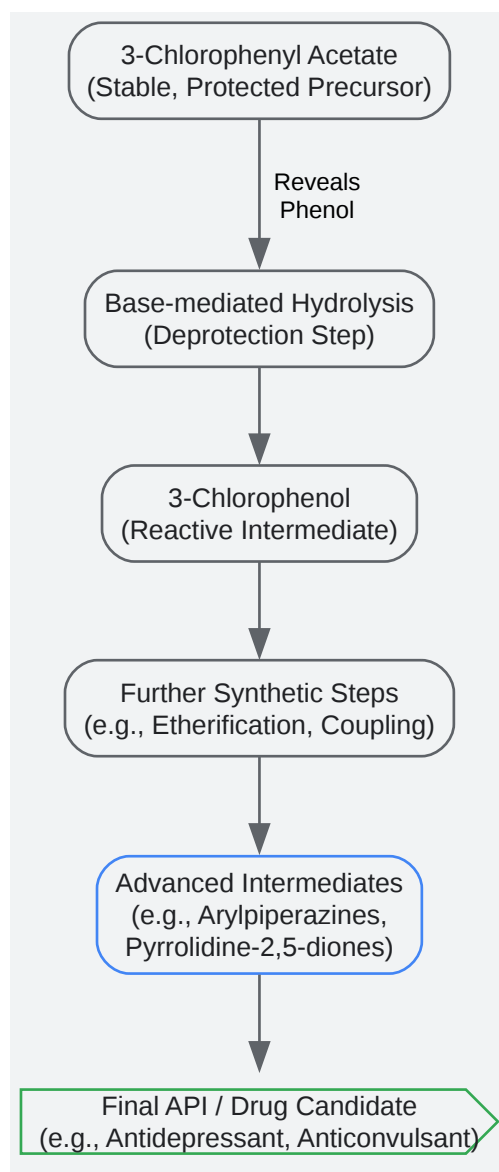
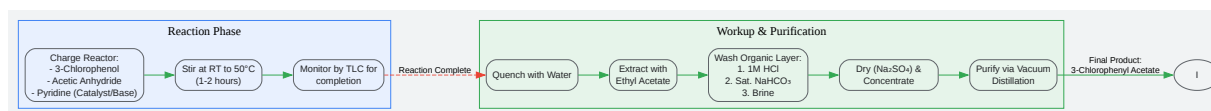
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Core Chemical Identity and Properties

3-Chlorophenyl acetate, systematically known as (3-chlorophenyl) acetate under IUPAC nomenclature, is an acetate ester of 3-chlorophenol.^[1] Its structure is characterized by a chlorine atom at the meta-position of the phenyl ring, a substitution pattern that significantly influences its reactivity and utility as a precursor in multi-step organic syntheses. The acetate group serves as a stable and reliable protecting group for the phenolic hydroxyl, which can be readily cleaved under basic or acidic conditions to liberate the highly reactive phenol for subsequent chemical transformations.

Below is a summary of its key identifiers and computed physical properties.

Identifier	Value	Source
IUPAC Name	(3-chlorophenyl) acetate	PubChem ^[1]
CAS Number	13031-39-5	PubChem ^[1]
Molecular Formula	C ₈ H ₇ ClO ₂	PubChem ^[1]
Molecular Weight	170.59 g/mol	PubChem ^[1]
Canonical SMILES	<chem>CC(=O)OC1=CC(=CC=C1)Cl</chem>	PubChem ^[1]
InChI Key	GQTKYLQYHPTULY-UHFFFAOYSA-N	PubChem ^[1]

Diagram 1: Chemical Structure of **3-Chlorophenyl Acetate**[Click to download full resolution via product page](#)

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Sources

- 1. 3-Chlorophenyl acetate | C₈H₇ClO₂ | CID 83061 - PubChem [pubchem.ncbi.nlm.nih.gov]
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